

Application of Acid Yellow 199 in Textile Fastness Testing: Application Notes and Protocols

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B3151290

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Introduction

Acid Yellow 199, a single azo class acid dye, is primarily utilized for dyeing protein fibers such as wool and silk, as well as synthetic fibers like nylon.^{[1][2][3]} Its bright orange-yellow hue and good solubility in water make it a popular choice in the textile industry.^{[1][2]} A critical aspect of a dyed textile's quality is its ability to retain its color when exposed to various environmental factors. This property, known as color fastness, is evaluated through a series of standardized tests. This document provides detailed application notes and protocols for assessing the color fastness of textiles dyed with **Acid Yellow 199** to washing, light, and perspiration.

Chemical Properties of Acid Yellow 199

Property	Value
C.I. Name	Acid Yellow 199
C.I. Number	14205
CAS Number	70865-20-2
Molecular Formula	C ₁₉ H ₁₅ N ₄ NaO ₆ S
Molecular Weight	450.40 g/mol
Appearance	Bright orange powder
Solubility	Soluble in water

Quantitative Data on Fastness Properties

The following table summarizes the color fastness ratings for textiles dyed with **Acid Yellow 199** according to standardized testing methodologies. The ratings are based on a grey scale, where 1 represents very poor fastness and 5 represents excellent fastness. For light fastness, a scale of 1 to 8 is used.

Fastness Test	Standard	Fading	Staining
Light Fastness	ISO	6-7	-
Washing (Soaping)	ISO	4-5	5
Perspiration Fastness (Acid & Alkaline)	ISO	4-5	4-5
Oxygen Bleaching	ISO	-	-
Fastness to Seawater	ISO	-	-

Data sourced from ChemicalBook.

Experimental Protocols

Detailed methodologies for conducting the key fastness tests on textiles dyed with **Acid Yellow 199** are provided below. These protocols are based on internationally recognized standards.

Color Fastness to Washing (ISO 105-C06)

This test evaluates the resistance of the color to domestic and commercial laundering procedures.

Apparatus and Materials:

- Launder-Ometer or similar apparatus for agitated washing at a controlled temperature.
- Stainless steel balls (6 mm diameter).
- Multifiber adjacent fabric (e.g., DW type for tests up to 50°C).
- ECE reference detergent.
- Sodium perborate (if required by the specific test procedure).
- Grey Scale for assessing color change and staining.
- Spectrophotometer or colorimeter (optional, for instrumental assessment).
- Sewing machine.
- Drying oven.

Procedure:

- **Specimen Preparation:** Cut a specimen of the textile dyed with **Acid Yellow 199** to the dimensions of 10 cm x 4 cm. Prepare a piece of multifiber adjacent fabric of the same size. Sew the multifiber fabric to the face of the dyed specimen along one of the shorter sides to form a composite specimen.
- **Washing Solution Preparation:** Prepare the washing solution according to the specific test conditions chosen from ISO 105-C06 (e.g., A2S for a 40°C wash). For a typical procedure, a solution of 4 g/L ECE detergent is used.

- Washing Process:
 - Pre-heat the Launder-Ometer to the specified test temperature (e.g., 40°C for A2S).
 - Place the composite specimen and the required number of stainless steel balls (e.g., 10 for A2S) into a stainless steel container.
 - Add the specified volume of the pre-heated washing solution (e.g., 150 mL for A2S) to the container.
 - Seal the container and place it in the Launder-Ometer. Run the machine for the specified duration (e.g., 30 minutes).
- Rinsing and Drying:
 - After the washing cycle, remove the composite specimen.
 - Rinse the specimen twice in distilled water and then in running cold tap water.
 - Squeeze out the excess water.
 - Open the composite specimen by breaking the stitching, leaving one of the shorter sides attached.
 - Dry the specimen in warm air at a temperature not exceeding 60°C.
- Assessment:
 - Once dry, condition the specimen in a standard atmosphere.
 - Assess the change in color of the dyed specimen using the Grey Scale for Color Change.
 - Assess the degree of staining on each fiber of the multifiber adjacent fabric using the Grey Scale for Staining.

Color Fastness to Light (AATCC 16.3)

This method evaluates the resistance of the color to the fading effect of an artificial light source that simulates natural sunlight.

Apparatus and Materials:

- Xenon-arc lamp fading apparatus.
- AATCC Blue Wool Lightfastness Standards.
- Grey Scale for assessing color change.
- Specimen holders.
- Masking material.

Procedure:

- Specimen Preparation: Prepare a specimen of the textile dyed with **Acid Yellow 199** of a suitable size for the specimen holder.
- Exposure:
 - Mount the specimen in a holder. A portion of the specimen should be covered with an opaque mask to serve as an unexposed control.
 - Simultaneously, mount the AATCC Blue Wool Lightfastness Standards.
 - Place the mounted specimens in the xenon-arc fading apparatus.
 - Expose the specimens to the light source under controlled conditions of temperature and humidity as specified in AATCC 16.3. The duration of exposure is determined by the number of AATCC Fading Units (AFUs) required.
- Assessment:
 - Periodically inspect the specimens for color change.
 - The test is complete when the specified number of AFUs has been reached.
 - Compare the color change of the exposed portion of the test specimen to the unexposed (masked) portion using the Grey Scale for Color Change.

- The lightfastness rating is determined by comparing the fading of the test specimen to the fading of the Blue Wool standards.

Color Fastness to Perspiration (ISO 105-E04)

This test determines the resistance of the color to the effects of simulated human perspiration.

Apparatus and Materials:

- Perspirometer or equivalent device with glass or acrylic plates.
- Oven maintained at $37 \pm 2^{\circ}\text{C}$.
- Multifiber adjacent fabric.
- Acidic and alkaline perspiration solutions.
- Grey Scale for assessing color change and staining.
- Sewing machine.

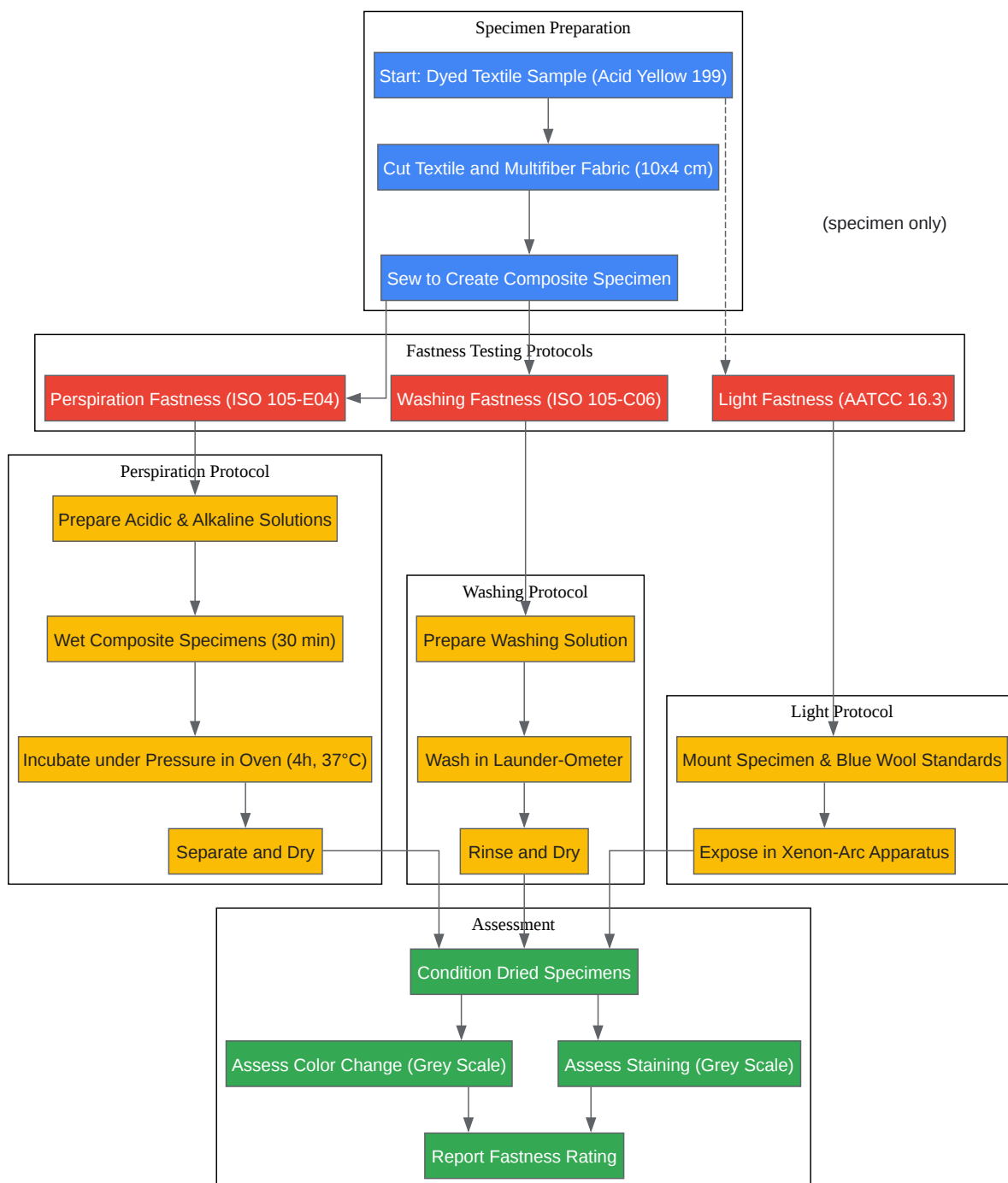
Procedure:

- Specimen Preparation: Prepare two composite specimens as described in the washing fastness protocol (10 cm x 4 cm).
- Solution Preparation:
 - Acidic Solution (pH 5.5): Prepare a solution containing L-histidine monohydrochloride monohydrate, sodium chloride, and sodium dihydrogen phosphate dihydrate. Adjust the pH to 5.5 with 0.1 M sodium hydroxide solution.
 - Alkaline Solution (pH 8.0): Prepare a solution containing L-histidine monohydrochloride monohydrate, sodium chloride, and disodium hydrogen phosphate dihydrate. Adjust the pH to 8.0 with 0.1 M sodium hydroxide solution.
- Wetting and Incubation:

- Thoroughly wet one composite specimen in the acidic perspiration solution and the other in the alkaline solution at a liquor ratio of 50:1.
- Allow the specimens to remain in their respective solutions at room temperature for 30 minutes.
- Pressure Application and Drying:
 - Pour off the excess solution and place each composite specimen between two glass or acrylic plates.
 - Place the assemblies in the perspirometer and apply a pressure of 12.5 kPa.
 - Place the perspirometer in the oven at $37 \pm 2^{\circ}\text{C}$ for 4 hours.
 - After 4 hours, remove the specimens from the perspirometer and separate the dyed textile from the multifiber fabric.
 - Dry the specimens in warm air at a temperature not exceeding 60°C .
- Assessment:
 - Once dry, condition the specimens in a standard atmosphere.
 - Assess the color change of the dyed specimens and the staining of the multifiber fabrics for both the acidic and alkaline tests using the respective Grey Scales.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for textile fastness testing.



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Caption: General workflow for textile fastness testing.

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